

Introduction: Understanding the Versatility of 2-EHMA

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Compound of Interest

Compound Name: 2-Ethylhexyl methacrylate

Cat. No.: B3422481

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2-Ethylhexyl methacrylate (2-EHMA) is a monofunctional monomer belonging to the methacrylate ester family.^{[1][2][3]} It is a colorless, clear liquid with a characteristic ester-like odor, valued in polymer science and material development for the unique combination of properties it imparts to copolymers.^{[1][2][4][5]} Structurally, 2-EHMA consists of a highly reactive methacrylate group and a branched, hydrophobic 2-ethylhexyl side chain.^{[1][2]} This distinct architecture is the source of its utility, enabling the synthesis of polymers with tailored flexibility, hydrophobicity, and durability. For researchers in materials science and drug development, 2-EHMA serves as a critical building block for creating advanced polymers for specialized applications, ranging from high-performance coatings and adhesives to sophisticated biomedical materials.^{[4][6]}

This guide provides a comprehensive overview of the core physical and chemical characteristics of 2-EHMA, details its polymerization behavior, outlines standard characterization protocols, and discusses its application potential for a scientific audience.

Part 1: Core Physicochemical Characteristics

The functional properties of 2-EHMA as a monomer are dictated by its inherent physical and chemical nature. A precise understanding of these characteristics is paramount for its effective use in polymer synthesis and material formulation.

Chemical Identity and Structure

The monomer's structure is fundamental to its reactivity and the properties of the resulting polymers. The reactive center is the carbon-carbon double bond of the methacrylate group, while the long, branched alkyl chain provides steric hindrance and hydrophobicity.

- IUPAC Name: 2-ethylhexyl 2-methylprop-2-enoate[7][8]
- CAS Number: 688-84-6[3][9][10]
- Molecular Formula: C₁₂H₂₂O₂[1][3][9]

Caption: Chemical structure of **2-Ethylhexyl Methacrylate** (2-EHMA).

Physical Properties

The physical properties of 2-EHMA are summarized in the table below. These values are critical for process design, safety assessments, and formulation calculations.

Property	Value	Source(s)
Molecular Weight	198.30 g/mol	[1][3][8]
Appearance	Clear, colorless liquid	[1][3][5][9]
Odor	Ester-like, mild	[1][2][5]
Density	~0.884 g/cm ³ at 20°C	[3][9]
Boiling Point	228-229°C at 1013 hPa	[3][9][11]
113-120°C at 14-18 mmHg	[3][7][10]	
Melting/Freezing Point	< -50°C	[3][9][10]
Flash Point	92-97°C (closed cup)	[3][9][10][12]
Vapor Pressure	~0.065 mbar (0.049 mmHg) at 20°C	[3][9][10]
Viscosity	~2.1-2.4 mPa·s (cP) at 20-25°C	[1][7][13]
Water Solubility	Very low (<0.1 g/L); sparingly soluble	[1][2][5][10]
Solubility in Organics	Miscible with many organic solvents	[5]
Refractive Index (n _{20/D})	~1.438	[1][14]
Polymer Glass Transition Temp. (T _g)	~ -6°C to -10°C (Homopolymer)	[3][4]

Part 2: Chemical Reactivity and Polymerization

Reactivity and Stability

The reactivity of 2-EHMA is dominated by the methacrylate functional group.[1][2]

- Polymerization: The carbon-carbon double bond readily undergoes addition reactions, most notably free-radical polymerization. This reaction can be initiated by heat, light (UV radiation), or chemical initiators.[1][15] Due to this high reactivity, commercial 2-EHMA is

stabilized with an inhibitor, typically the monomethyl ether of hydroquinone (MEHQ), to prevent spontaneous polymerization during storage and transport.[3][9][12] The presence of oxygen is required for the stabilizer to function effectively.[3][9]

- Incompatibilities: 2-EHMA is incompatible with strong acids, strong bases, and strong oxidizing agents, as these can trigger uncontrolled polymerization or degradation.[1]
- Thermal Stability: The monomer is heat-sensitive.[1] Prolonged exposure to high temperatures can overcome the inhibitor and lead to polymerization. The resulting poly(**2-ethylhexyl methacrylate**) exhibits a thermal degradation onset temperature of approximately 255°C under a nitrogen atmosphere.[16]

Polymerization Behavior

2-EHMA is a versatile monomer for creating a wide range of polymeric materials.[1][3]

- Homopolymerization: 2-EHMA can form homopolymers, poly(**2-ethylhexyl methacrylate**) or PEHMA, which are characterized by a low glass transition temperature (T_g), rendering them soft and flexible at room temperature.[3][4]
- Copolymerization: More commonly, it is used as a comonomer to modify the properties of other polymers.[1][3] It can be copolymerized with a vast array of other monomers, including:
 - (Meth)acrylic acid and its esters (e.g., methyl methacrylate, butyl acrylate)
 - Styrene
 - Acrylonitrile
 - Vinyl acetate and vinyl chloride
- Polymer Properties: The inclusion of 2-EHMA in a polymer backbone imparts several desirable properties:
 - Flexibility and Impact Resistance: The long, branched alkyl chain disrupts polymer chain packing and increases free volume, lowering the T_g and making the material more flexible and less brittle, especially at low temperatures.[4]

- **Hydrophobicity and Water Resistance:** The nonpolar 2-ethylhexyl group significantly increases the hydrophobic character of the polymer, reducing water absorption and improving resistance to aqueous environments.[2][4]
- **Weatherability and UV Resistance:** Polymers containing 2-EHMA often exhibit excellent resistance to degradation from environmental factors.[4]
- **Adhesion:** It can improve the adhesive properties of the resulting polymer on various substrates.[2][3]

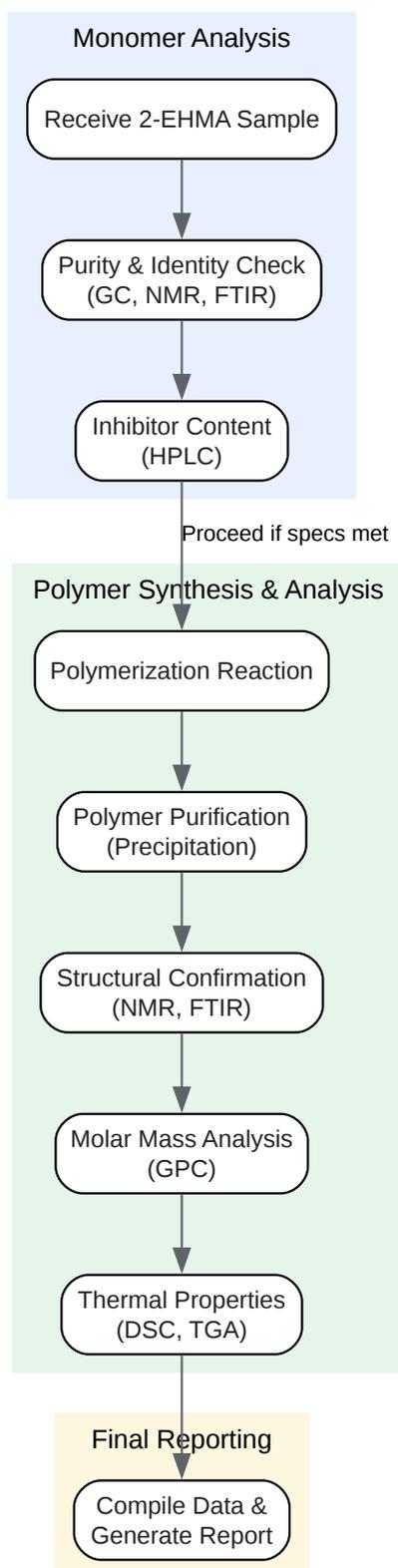
These attributes make 2-EHMA a key component in the formulation of pressure-sensitive adhesives, high-performance coatings, and specialty plastics.[4] In the context of drug development, these properties are leveraged to create hydrophobic, flexible polymer matrices for transdermal patches, water-resistant coatings for medical devices, or as a component in foldable intraocular lenses.[6][14]

Part 3: Experimental Characterization Protocols

Verifying the identity, purity, and thermal properties of 2-EHMA and its corresponding polymers is a critical step in research and development.

Workflow for Monomer and Polymer Characterization

The following diagram outlines a typical workflow for the comprehensive characterization of a 2-EHMA monomer sample and the polymer derived from it.



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